7-Bromo-3-nitroquinoline: Solubility Profiling & Solvent Selection Guide[1]

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Compound of Interest

Compound Name:	*7-Bromo-3-nitroquinoline*
Cat. No.:	*B11859137*

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Executive Summary

7-Bromo-3-nitroquinoline (CAS: 1823335-91-6) represents a critical scaffold in medicinal chemistry, particularly for the synthesis of bioactive quinoline derivatives via Suzuki-Miyaura cross-coupling (at the C7-bromo position) or reduction to aminoquinolines (at the C3-nitro position).[1][2][3]

Despite its utility, specific quantitative solubility data for this intermediate is often absent from standard databases.[1][4] This guide addresses that gap by synthesizing physicochemical principles with empirical data from structural analogs. We identify Dimethyl Sulfoxide (DMSO) as the superior vehicle for high-concentration stock solutions (>25 mM) and Methanol (MeOH) as the primary "challenge solvent" for purification via recrystallization.[1][4]

Physicochemical Profile & Solvation Mechanics[1]

To understand the solubility behavior of **7-Bromo-3-nitroquinoline**, we must analyze its molecular interactions.[1][4] The molecule possesses a distinct "push-pull" electronic character:

- Lipophilic Domain: The bromo-substituted benzenoid ring increases

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, driving solubility in non-polar or moderately polar aprotic solvents (DCM, chloroform).[1]

- Polar Domain: The nitro group at position 3 creates a strong dipole moment, facilitating interaction with polar aprotic solvents like DMSO.
- Lattice Energy: The planar aromatic system encourages

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  stacking, which significantly reduces solubility in protic solvents (like methanol) at ambient temperatures due to the energy penalty required to disrupt the solvent's hydrogen-bonding network.[1]

Visualization: Solvation Dynamics

The following diagram illustrates the theoretical interaction mechanism between the solute and the two target solvents.

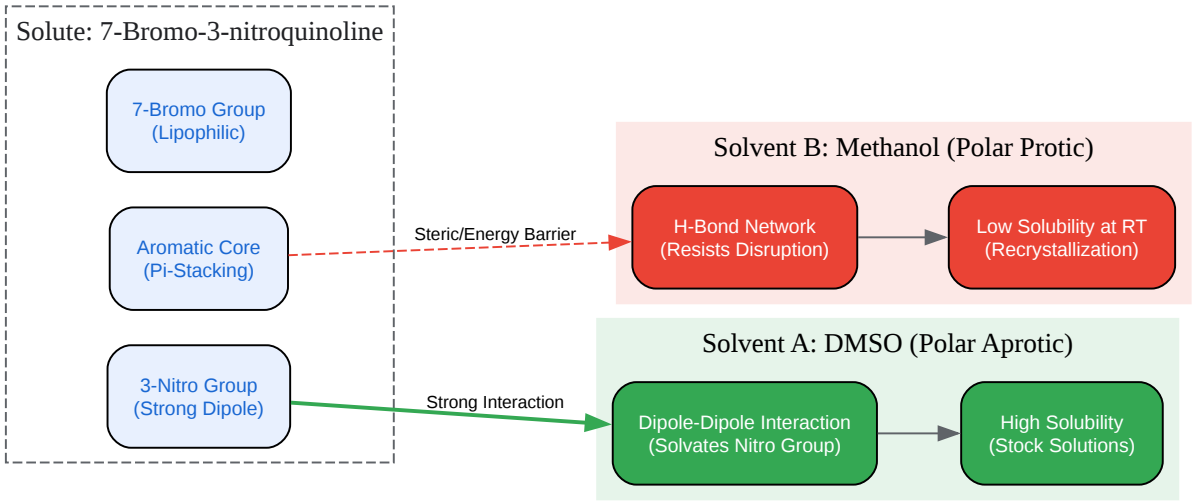

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Figure 1: Comparative solvation mechanisms. DMSO stabilizes the polar nitro group via dipole interactions, while Methanol's hydrogen bond network resists the intrusion of the hydrophobic

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aromatic core at room temperature.[1]

Solubility Analysis: DMSO vs. Methanol

DMSO: The Universal Stock Solvent

Dimethyl Sulfoxide (DMSO) is the solvent of choice for preparing biological assay stock solutions and reaction mixtures requiring high concentrations.[4]

- Estimated Solubility: >30 mg/mL (approx. 100 mM).[1][4]
- Mechanism: DMSO acts as a Lewis base, effectively solvating the electron-deficient nitro-quinoline system.[1][4]
- Application: Use DMSO for preparing

  mM stock solutions for storage at -20°C.
- Caution: DMSO is hygroscopic.[4] Water absorption can cause the compound to precipitate over time.[4] Always use anhydrous DMSO (≤0.1% water) and store under inert gas if possible [1].[1][4]

Methanol: The Purification Solvent

Methanol (MeOH) exhibits a steep temperature-dependent solubility curve for nitro-quinolines, making it ideal for purification rather than dissolution.[1][4]

- Estimated Solubility (25°C): <2 mg/mL (Sparingly Soluble).[1][4]
- Estimated Solubility (65°C - Reflux): >15 mg/mL (Moderately Soluble).[1][4]
- Application: This differential makes Methanol an excellent solvent for recrystallization.[4] Impurities often remain in solution (if highly soluble) or do not dissolve at all, while the target compound crystallizes upon cooling [2].[1][4]

Comparative Solvent Compatibility Table

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Solvent	Polarity	Solubility (RT)	Primary Application
DMSO	Polar Aprotic	High (++++)	Stock Solutions, Biological Assays
Methanol	Polar Protic	Low (+)	Recrystallization, Washing
DCM	Non-polar	Moderate/High (+++)	Extraction, Synthesis Solvent
Ethyl Acetate	Polar Aprotic	Moderate (++)	Chromatography Eluent
Water	Polar Protic	Insoluble (-)	Anti-solvent (Precipitation)

Experimental Protocols

Since exact literature values for this specific CAS are rare, the following protocols allow you to empirically validate solubility and purify your sample.

Protocol A: Saturation Shake-Flask (Solubility Determination)

Use this standard operating procedure (SOP) to determine the exact solubility limit in DMSO for your specific batch.

- Preparation: Weigh approx. 10 mg of **7-Bromo-3-nitroquinoline** into a 2 mL HPLC vial.
- Addition: Add 100

  L of anhydrous DMSO. Cap and vortex vigorously for 1 minute.
- Observation:
  - Clear Solution: Solubility is >100 mg/mL.[4][5]
  - Suspension: Proceed to Step 4.

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- Titration: Add DMSO in 50

  L increments, vortexing between additions, until the solid fully dissolves.

- Calculation:

Protocol B: Purification via Recrystallization (Methanol)

This workflow utilizes the low solubility in cold methanol to remove impurities.[4]

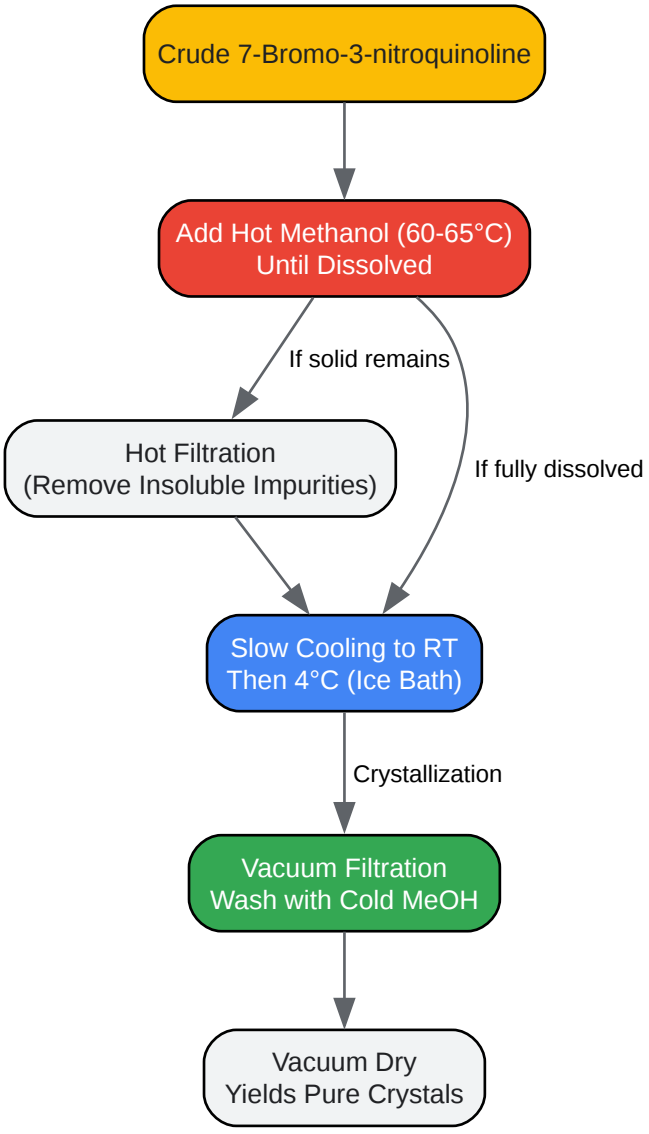

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Figure 2: Recrystallization workflow.[1][4] The steep solubility curve in methanol allows for effective separation from impurities.[1]

Step-by-Step:

- Place crude solid in a round-bottom flask.
- Add a minimal amount of hot methanol (near reflux).[4]
- Swirl and heat until dissolved. If the solid does not dissolve in 20 volumes of hot methanol, add a co-solvent (e.g., 10% DCM or Acetone) to assist.[1]
- Allow the solution to cool slowly to room temperature, then place in an ice bath (0-4°C) for 1 hour.
- Filter the resulting yellow needles/precipitate and wash with cold methanol.[4]

Handling & Stability References

- Light Sensitivity: Nitro-aromatics can be light-sensitive.[4] Store solid and solutions in amber vials or wrapped in foil.
- Safety: **7-Bromo-3-nitroquinoline** is an irritant (Skin Irrit. 2, Eye Irrit. 2).[1][4] Handle with gloves and in a fume hood [3].[4]

References

- Gaylord Chemical. (2025).[4][6] Dimethyl Sulfoxide (DMSO) Solubility Data. ResearchGate. Link
- Ökten, S., et al. (2016).[1][4] Reinvestigation of bromination of 8-substituted quinolines and synthesis of novel phthalonitriles. Organic Communications, 9(4), 82-93.[1] (Describes solubility behavior of analogous bromo-nitro-quinolines in MeOH/Acetone). Link
- Fisher Scientific. (2025).[4] Safety Data Sheet: 7-Bromoquinoline. (Analogous safety profile). Link

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- PubChem. (2025).[4][7][8] Compound Summary: 3-Nitroquinoline.[4] National Library of Medicine.[4] Link

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Quinoline, 7-bromo-3-nitro- | 1823335-91-6 [chemicalbook.com]
- 3. 4-Bromo-3-nitroanisole (CAS 5344-78-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. 3-Nitroquinoline | C9H6N2O2 | CID 25551 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. tcichemicals.com [tcichemicals.com]
- 7. 8-Bromoquinoline | C9H6BrN | CID 140109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3-Bromo-7-methyl-8-nitroquinoline | C10H7BrN2O2 | CID 177819085 - PubChem [pubchem.ncbi.nlm.nih.gov]
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